

# Troubleshooting low catalytic activity of N-o-tolyl-guanidine.

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## Compound of Interest

Compound Name: **N-o-tolyl-guanidine**

Cat. No.: **B1348334**

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## Technical Support Center: N-o-tolyl-guanidine

Welcome to the technical support center for **N-o-tolyl-guanidine**. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot and optimize reactions involving this versatile organocatalyst.

## Troubleshooting Guide

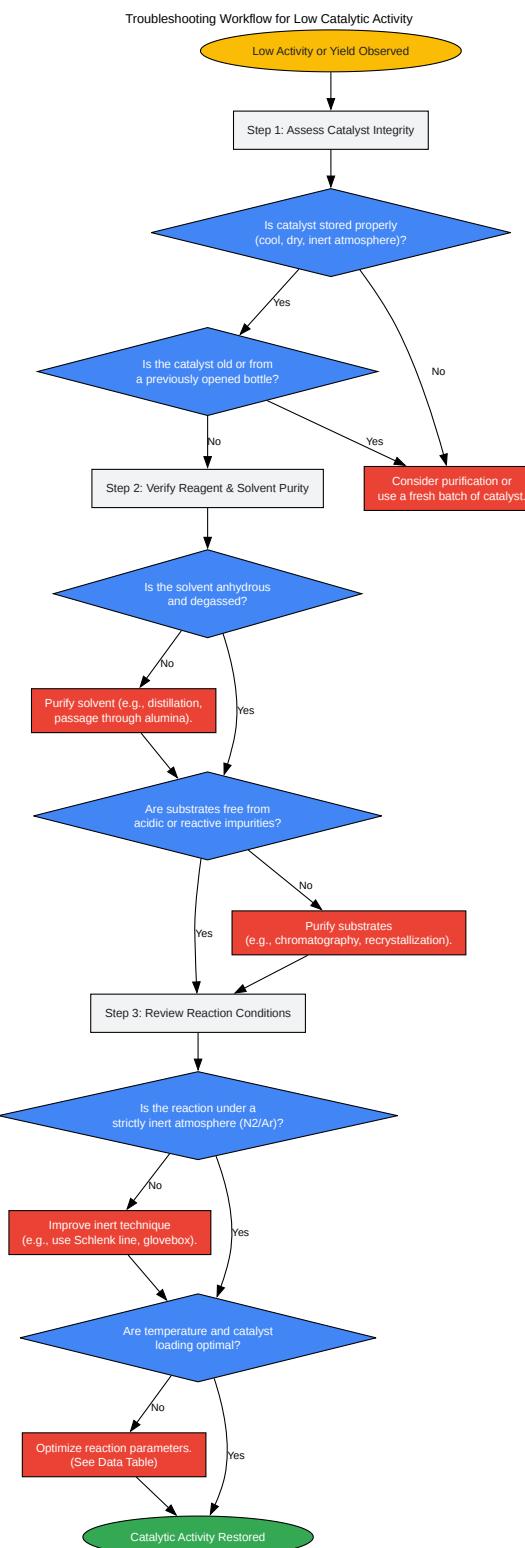
This guide addresses common issues encountered during experiments, focusing on diagnosing and resolving problems related to low catalytic activity.

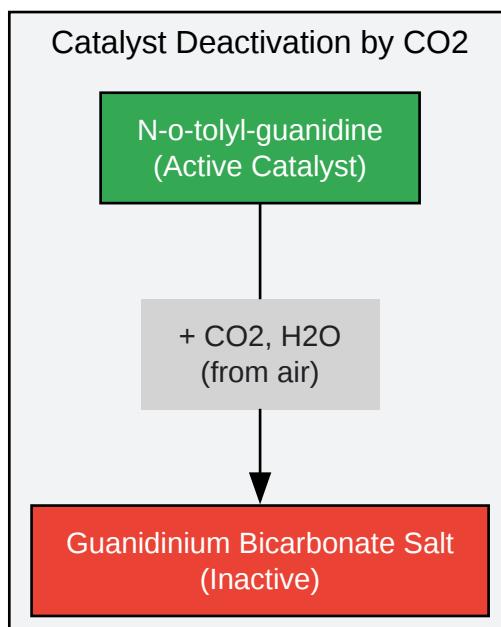
### Q1: My reaction is sluggish or results in a low yield.

#### What are the primary factors to investigate?

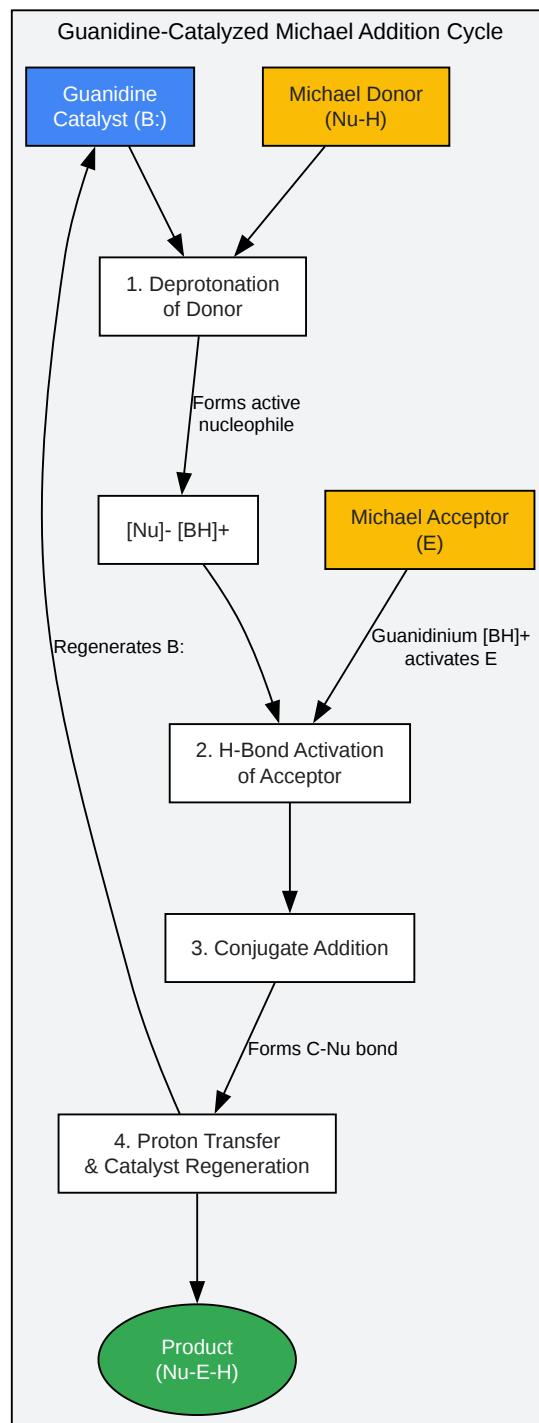
A1: Low catalytic activity is often traced back to issues with the catalyst's integrity, the purity of reagents and solvents, or the experimental setup. A systematic approach is crucial for identifying the root cause.

Start by evaluating the quality and handling of the **N-o-tolyl-guanidine** catalyst. Subsequently, verify the purity of all substrates and the solvent. Finally, review your reaction conditions, including temperature and atmosphere control. The logical workflow below can guide your troubleshooting process.





## Guanidine-Catalyzed Michael Addition Cycle

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